

Personal protective equipment for handling Branaplam Hydrochloride

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Compound of Interest

Compound Name: *Branaplam Hydrochloride*

Cat. No.: *B606337*

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Essential Safety and Handling Guide for Branaplam Hydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Branaplam Hydrochloride**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

Branaplam Hydrochloride is classified with the following hazards:

- Acute oral toxicity (Category 4): Harmful if swallowed.[1][2]
- Acute dermal toxicity (Category 4): Harmful in contact with skin.[2]
- Acute inhalation toxicity (Category 4): Harmful if inhaled.[2]
- Acute and chronic aquatic toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

It is crucial to wash hands and skin thoroughly after handling and to avoid eating, drinking, or smoking when using this product.[1][2]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **Branaplam Hydrochloride**.[\[1\]](#)[\[3\]](#)[\[4\]](#)

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields. [1] [3]	Protects eyes from splashes and dust.
Hand Protection	Chemical-resistant protective gloves. [1] [3]	Prevents skin contact and absorption.
Body Protection	Impervious clothing, such as a lab coat or coveralls. [1] [3]	Provides a barrier against skin exposure.
Respiratory Protection	A suitable respirator should be used. [1] [3]	Prevents inhalation of dust or aerosols.

Safe Handling and Storage

Proper handling and storage are critical to maintaining the stability of **Branaplam Hydrochloride** and ensuring a safe laboratory environment.

Handling Procedures:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation of dust and aerosols.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Avoid all direct contact with the substance, including inhalation, and contact with eyes and skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Ensure that a safety shower and eye wash station are readily accessible.[\[1\]](#)[\[3\]](#)

Storage Conditions: Store the compound in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[\[1\]](#)[\[3\]](#) Specific storage temperatures are outlined in the table below.

Form	Storage Temperature	Duration
Powder	-20°C	2 years
In DMSO	-80°C	6 months
In DMSO	-20°C	1 month
In DMSO at 4°C	4°C	2 weeks

Data sourced from DC Chemicals and MedChemExpress datasheets.[\[3\]](#)[\[5\]](#)

Emergency Procedures

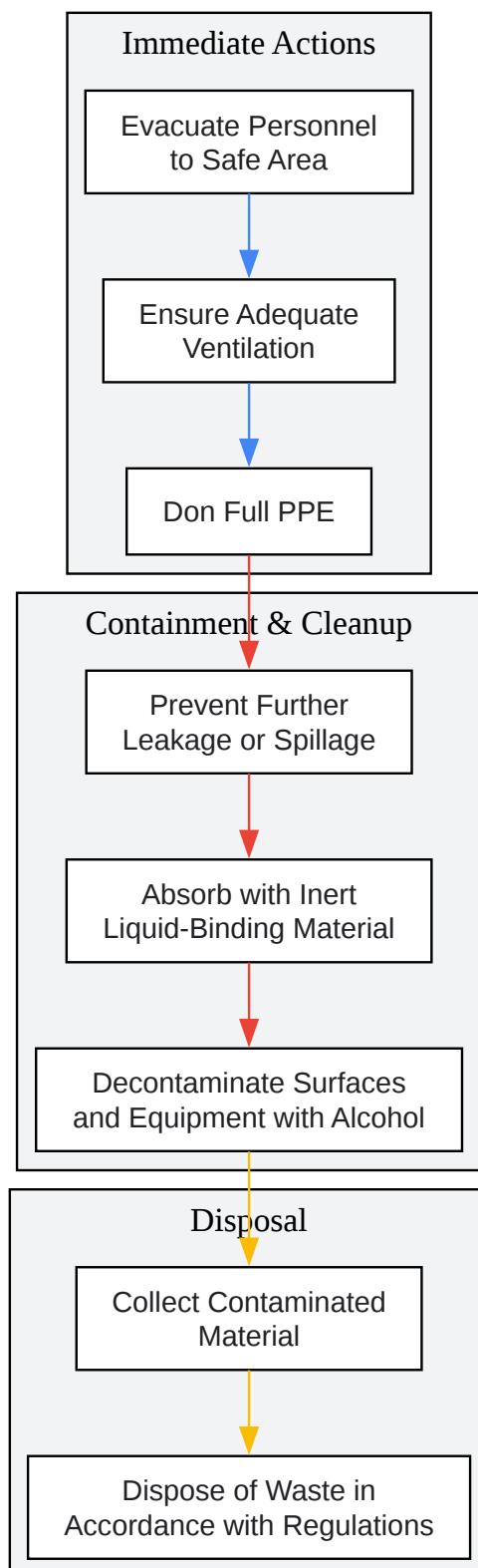
In the event of an emergency, follow these first aid and spill response protocols.

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell.[\[1\]](#) Rinse the mouth with water and do NOT induce vomiting.[\[2\]](#)[\[3\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water, removing any contact lenses. Seek prompt medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin Contact: Remove contaminated clothing and rinse the skin thoroughly with plenty of water. Call a physician.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical help.[\[2\]](#)[\[3\]](#)

Spill Response Workflow:

In the case of a spill, a systematic approach is necessary to ensure containment and decontamination without compromising safety.



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Caption: Workflow for handling a **Branaplam Hydrochloride** spill.

Disposal Plan

Due to its high toxicity to aquatic life, it is imperative to prevent **Branaplam Hydrochloride** from entering drains, water courses, or the soil.[1][3]

Disposal Guidelines:

- All waste materials, including contaminated absorbents and personal protective equipment, must be collected in a sealed container.
- Dispose of the contents and the container at an approved waste disposal facility in accordance with local, state, and federal regulations.[1]
- For unused investigational drugs, it is recommended to consult with an environmental health and safety (EHS) professional to determine if the material is considered hazardous waste under RCRA guidelines.[6] Non-hazardous materials may be sent for incineration.[6]

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